Deferoxamine mesylate proper disposal procedures

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Compound of Interest

Compound Name:	*Deferoxamine mesylate*
Cat. No.:	*B7983595*

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Executive Summary

Deferoxamine mesylate (Desferal) is a siderophore and iron-chelating agent widely used in hypoxia induction and iron metabolism studies.[1][2][3] While often classified as non-hazardous under transport regulations (DOT/IATA), it is a chemical irritant and potential sensitizer.[1][2] Standard laboratory protocol dictates that it must not be disposed of down the drain. This guide outlines a closed-loop disposal strategy emphasizing incineration for chemical stability and strict containment for biological conjugates.[2]

Hazard Profile & Physical Properties

Before initiating disposal, the waste generator must characterize the material.[2] Although **Deferoxamine mesylate** is not a P-listed or U-listed acute hazardous waste under US EPA RCRA regulations, it exhibits properties requiring containment.[2]

Physical & Chemical Safety Data

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Property	Specification	Disposal Implication
CAS Number	138-14-7	Identifier for waste manifesting. [1][2][4][5]
Molecular Weight	656.79 g/mol	High MW organic salt; suitable for incineration.[1][2]
Solubility	~200 mg/mL (Water)	High aqueous solubility increases aquatic mobility risk. [1][2]
Stability	Aqueous solution stable ~1 week (25°C)	Degrades slowly; do not rely on degradation for neutralization.[1][2]
GHS Classification	Skin/Eye Irritant (Cat 2), STOT SE 3	Requires protection against dust inhalation and contact.[1] [2]
Aquatic Toxicity	WGK 1 (Slightly hazardous)	Strict prohibition on sink disposal.

Pre-Disposal Handling & Spill Management

Accidental release during weighing or reconstitution is the most common exposure risk.[2] The following protocols prevent environmental contamination.

Personal Protective Equipment (PPE) Matrix

- Respiratory: N95 or P100 respirator required if handling open powder outside a fume hood. [2]
- Skin: Nitrile gloves (minimum thickness 0.11 mm).[1][2] Double-gloving recommended for stock solution preparation.[2]
- Eyes: Chemical splash goggles (ANSI Z87.1).[1][2]

Spill Cleanup Protocol

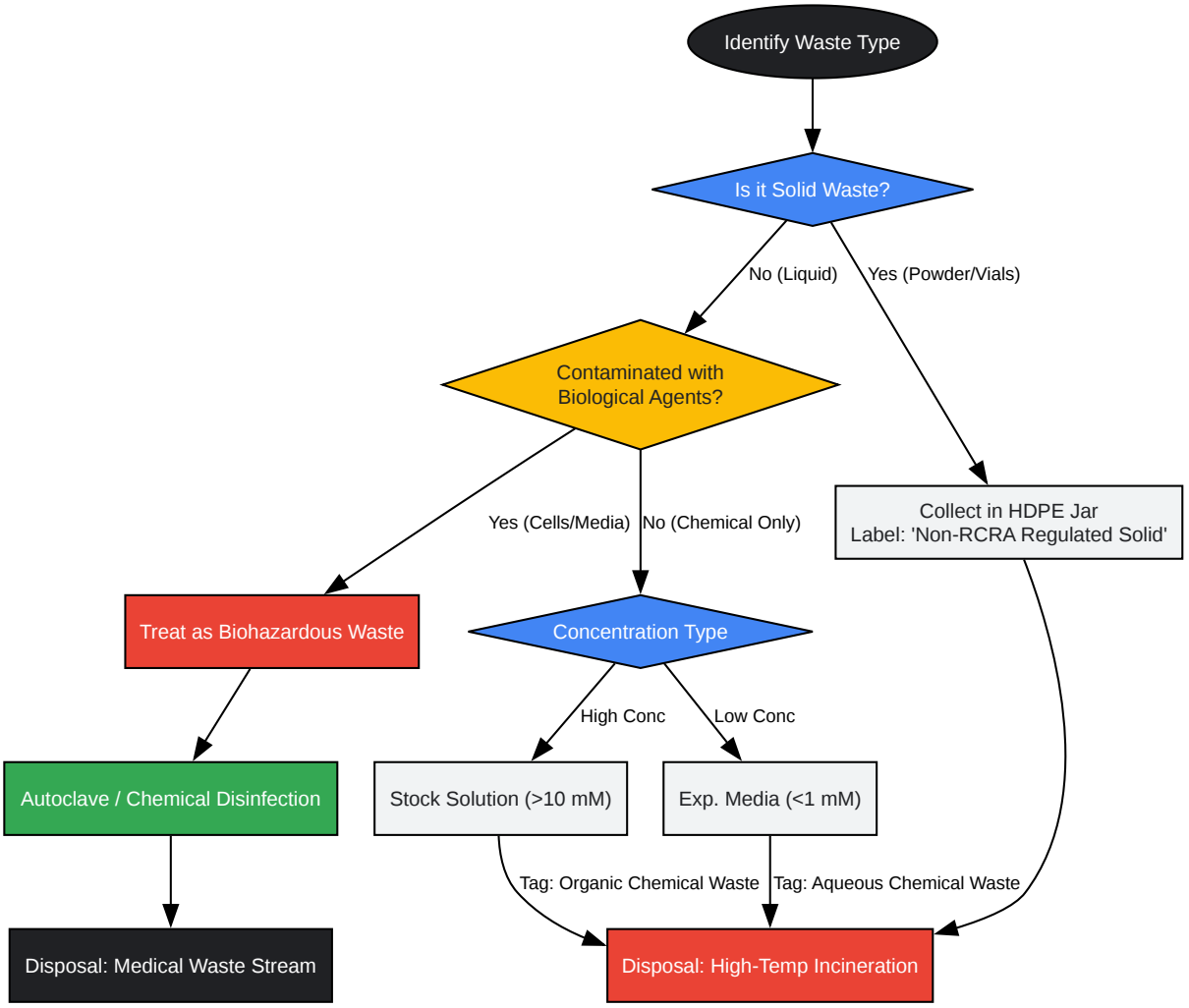
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- Containment: Isolate the area. If powder is spilled, cover with a damp paper towel to prevent dust aerosolization.[2]
- Neutralization: No specific chemical neutralizer is required.[1][2]
- Collection:
  - Solids: Scoop damp material into a wide-mouth high-density polyethylene (HDPE) jar.
  - Liquids: Absorb with vermiculite or chemically inert pads.[1][2][6]
- Surface Decontamination: Wipe the surface with 70% ethanol followed by soap and water to remove sticky mesylate salt residues.[2]

Disposal Decision Framework

This logic flow ensures compliance with both chemical safety and biological containment standards.[2]

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Figure 1: Decision tree for segregating **Deferoxamine mesylate** waste streams based on physical state and biological contamination.[1][2]

Detailed Disposal Procedures

Scenario A: Solid Waste (Expired Powder & Empty Vials)

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Deferoxamine mesylate powder is hygroscopic and can form sticky residues.[1][2]

- Container: Use a clear plastic wide-mouth jar with a screw-top lid.
- Labeling: Affix a hazardous waste tag.
  - Chemical Name: **Deferoxamine Mesylate**[1][2][3][4][5][7][8][9]
  - Hazard Checkbox: Irritant[1][2][7]
  - Classification: Non-RCRA Regulated Chemical Solid.[2][5]
- Disposal Path: Submit for High-Temperature Incineration. Landfilling is discouraged due to the compound's high water solubility and potential for leaching.[2]

Scenario B: Liquid Chemical Waste (Stock Solutions)

High-concentration stock solutions (typically 10–100 mM) pose the highest risk.[1][2]

- Segregation: Do not mix with oxidizing agents (e.g., peroxides, nitrates) or strong acids, as this may cause rapid degradation or fume generation.[1][2]
- Container: Amber glass or HDPE carboy.
- Labeling: "Aqueous Waste with Organic Contaminants."
- Disposal Path: Chemical waste incineration.[1][2] Never pour stock solutions down the sink.

Scenario C: Experimental Medium (Cell Culture Waste)

When Deferoxamine is used in cell culture (e.g., to induce HIF-1α), the waste is a "mixed waste" (Chemical + Biological).[1][2]

- Primary Hazard: Biological (cells/viral vectors) takes precedence.[1][2]
- Inactivation: Add bleach (sodium hypochlorite) to a final concentration of 10% for 20 minutes.[1][2]

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- Note: Bleach oxidation may degrade Deferoxamine, but the primary goal is biological sterilization.[2]

- Disposal Path:
  - If < 100 µM: After bleaching, the solution can typically be flushed down the drain with copious water (subject to local EHS approval).[1][2]
  - If > 100 µM: Collect as "Chemically Contaminated Biological Waste" for incineration.[1][2] Do not autoclave chemical waste if it contains high concentrations of volatiles or toxic byproducts (though Deferoxamine itself is heat stable, mixing it with other media components requires caution).[2]

Regulatory Compliance & Waste Codes

- United States (EPA/RCRA):
  - **Deferoxamine mesylate** is not a P-listed or U-listed waste.[1][2]
  - Waste Code: None (Non-Regulated).[1][2][4]
  - Best Practice: Manage as "01 - Lab Pack" or "Non-RCRA Regulated" to ensure incineration.[1][2]

- European Union (EWC):
  - Code: 18 01 06 (Chemicals consisting of or containing hazardous substances).[1][2]
  - Disposal: Must be handled by a certified waste management company.[1][2]

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